

# 1-Phenyloctadecane (CAS: 4445-07-2): A Technical Guide

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## Compound of Interest

Compound Name: **1-Phenyloctadecane**

Cat. No.: **B1293679**

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## Introduction

**1-Phenyloctadecane**, also known as octadecylbenzene or stearylbenzene, is a long-chain alkylbenzene with the chemical formula C<sub>24</sub>H<sub>42</sub>. Its structure consists of a phenyl group attached to an eighteen-carbon alkyl chain. This compound serves as a valuable tool in various scientific and industrial applications, most notably as an analytical standard in the quantification of mineral oil hydrocarbons. This technical guide provides a comprehensive overview of **1-phenyloctadecane**, including its physicochemical properties, synthesis, applications, and safety information.

## Physicochemical Properties

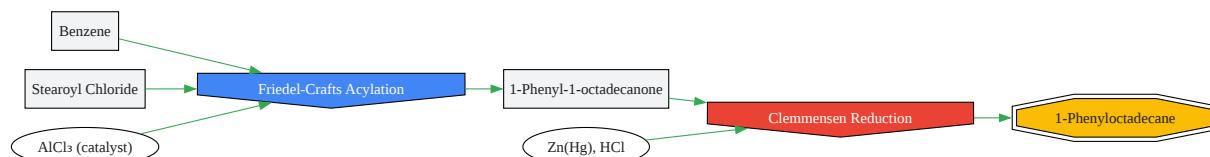
A summary of the key physicochemical properties of **1-phenyloctadecane** is presented in the table below.

Property	Value	Reference(s)
CAS Number	4445-07-2	[1]
Molecular Formula	C <sub>24</sub> H <sub>42</sub>	[1]
Molecular Weight	330.59 g/mol	[1]
Appearance	White to light yellow low melting solid	[2]
Melting Point	32-37 °C	[2]
Boiling Point	249 °C at 15 mmHg	[2]
Density	~0.855 g/cm <sup>3</sup>	
Solubility	Insoluble in water. Soluble in organic solvents.	
Synonyms	Octadecylbenzene, Stearylbenzene, n- Octadecylbenzene	[1][2]

## Synthesis of 1-Phenoxyoctadecane

The synthesis of **1-phenyloctadecane** is typically achieved through a two-step process involving Friedel-Crafts acylation followed by Clemmensen reduction.[3][4][5]

## Synthesis Workflow



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Caption: Synthesis of **1-Phenyloctadecane**.

## Experimental Protocols

### Step 1: Friedel-Crafts Acylation of Benzene with Stearoyl Chloride

This reaction forms the intermediate ketone, 1-phenyl-1-octadecanone.

- Materials:

- Benzene (anhydrous)
- Stearoyl chloride
- Aluminum chloride (anhydrous)
- Dry carbon disulfide (solvent)
- Ice
- Concentrated hydrochloric acid
- Sodium bicarbonate solution
- Anhydrous sodium sulfate
- Round-bottom flask with a reflux condenser and a dropping funnel
- Stirring apparatus

- Procedure:

- In a clean, dry round-bottom flask, suspend anhydrous aluminum chloride in dry carbon disulfide.
- Cool the flask in an ice bath and begin stirring.
- Slowly add stearoyl chloride to the suspension.

- After the addition of stearoyl chloride is complete, add anhydrous benzene dropwise from the dropping funnel over a period of 30 minutes.
- Once the addition of benzene is complete, allow the reaction mixture to warm to room temperature and then gently reflux for 2-3 hours. Hydrogen chloride gas will be evolved.
- After the reaction is complete, cool the flask and carefully pour the reaction mixture onto crushed ice containing concentrated hydrochloric acid to decompose the aluminum chloride complex.
- Separate the organic layer. Wash the organic layer with water, followed by a dilute sodium bicarbonate solution, and finally with water again.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent by distillation to obtain the crude 1-phenyl-1-octadecanone. The product can be further purified by vacuum distillation or recrystallization.

#### Step 2: Clemmensen Reduction of 1-Phenyl-1-octadecanone

This step reduces the ketone to the final alkane product, **1-phenyloctadecane**.<sup>[3][5][6]</sup>

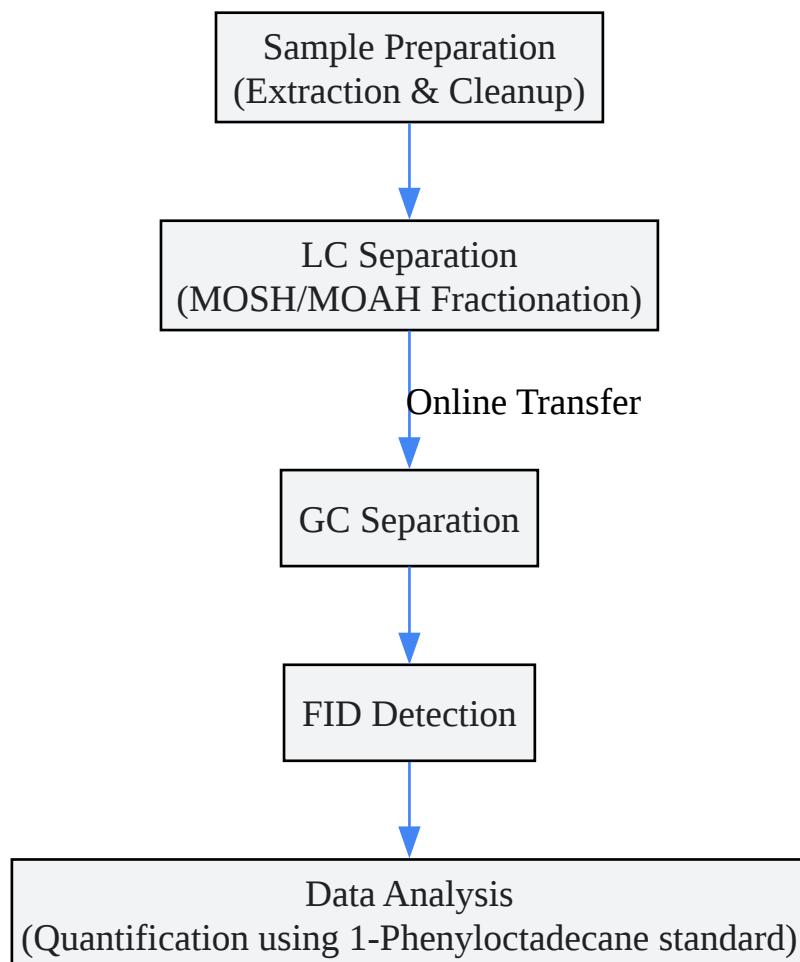
- Materials:
  - 1-Phenyl-1-octadecanone (from Step 1)
  - Zinc amalgam (Zn(Hg))
  - Concentrated hydrochloric acid
  - Toluene (solvent)
  - Round-bottom flask with a reflux condenser
  - Stirring apparatus
- Procedure:

- Prepare zinc amalgam by adding zinc dust to a solution of mercuric chloride in dilute hydrochloric acid, followed by washing with water.
- In a round-bottom flask, place the zinc amalgam, concentrated hydrochloric acid, and toluene.
- Add the 1-phenyl-1-octadecanone to the flask.
- Heat the mixture under reflux with vigorous stirring for 24-48 hours. Additional portions of concentrated hydrochloric acid may be added during the reflux period.
- After the reaction is complete, cool the mixture and separate the organic layer.
- Wash the organic layer with water, a sodium bicarbonate solution, and again with water until neutral.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the toluene by distillation. The resulting crude **1-phenyloctadecane** can be purified by vacuum distillation or recrystallization from a suitable solvent like ethanol.

## Application as an Analytical Standard

**1-Phenyloctadecane** is a key analytical standard for the determination of Mineral Oil Saturated Hydrocarbons (MOSH) and Mineral Oil Aromatic Hydrocarbons (MOAH) in various matrices, including food, food packaging, and environmental samples.<sup>[7][8][9]</sup> The standard method for this analysis is online-coupled liquid chromatography-gas chromatography-flame ionization detection (LC-GC-FID).<sup>[7][8]</sup>

## Analytical Workflow



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Caption: LC-GC-FID analysis workflow.

## Experimental Protocol: Quantification of MOSH/MOAH using LC-GC-FID

This is a generalized protocol and specific parameters will vary depending on the instrument and the sample matrix.

- Instrumentation:
  - An online LC-GC-FID system.
  - LC column for MOSH/MOAH separation (e.g., silica-based).

- GC capillary column suitable for hydrocarbon analysis.
- Standards and Reagents:
  - **1-Phenyloctadecane** as an internal or external standard.
  - A mixture of n-alkanes (e.g., C10 to C40) for retention time markers.
  - Hexane, dichloromethane, and other high-purity solvents for extraction and chromatography.
- Procedure:
  - Sample Preparation: Extract the hydrocarbons from the sample matrix using an appropriate solvent (e.g., hexane). The extract may require a cleanup step, such as solid-phase extraction (SPE), to remove interfering substances.
  - LC Separation: Inject the prepared sample extract into the LC system. The LC separates the sample into MOSH and MOAH fractions.
  - Online Transfer: The separated fractions are transferred online to the GC system.
  - GC Separation: The hydrocarbons in each fraction are separated based on their boiling points in the GC column.
  - FID Detection: The separated hydrocarbons are detected by the Flame Ionization Detector (FID).
  - Quantification: Prepare a calibration curve using known concentrations of **1-phenyloctadecane**. The concentration of MOSH and/or MOAH in the sample is determined by comparing the peak area of the analyte to the calibration curve of the **1-phenyloctadecane** standard.

## Biological Activity and Toxicology

### Biological Activity

There is currently a lack of specific data in the scientific literature regarding the biological activity or involvement of **1-phenyloctadecane** in any signaling pathways.

## Metabolism

While direct metabolic studies on **1-phenyloctadecane** are not readily available, the metabolism of other alkylbenzenes has been investigated. In general, the metabolism of alkylbenzenes can occur via two main pathways:

- Side-chain (aliphatic) hydroxylation: This is often the major pathway for longer alkyl chains, where cytochrome P450 enzymes introduce a hydroxyl group onto the alkyl chain.
- Aromatic hydroxylation: This involves the formation of phenolic metabolites through the action of cytochrome P450 enzymes on the benzene ring.

Anaerobic degradation of alkylbenzenes has also been observed in certain bacteria, which may involve different activation mechanisms.[\[10\]](#)[\[11\]](#)[\[12\]](#)

## Toxicology and Safety

The toxicological properties of **1-phenyloctadecane** have not been extensively investigated. [\[13\]](#) However, based on available safety data sheets, it is considered to have low acute toxicity. Standard laboratory safety precautions should be followed when handling this compound.

Hazard Information	Precautionary Measures
May cause skin and eye irritation.	Wear protective gloves, clothing, and eye/face protection.
May be harmful if swallowed.	Do not ingest. Seek medical attention if swallowed.
Combustible solid.	Keep away from heat and open flames.

## Conclusion

**1-Phenyloctadecane** is a well-defined chemical compound with significant utility as an analytical standard, particularly in the important field of mineral oil hydrocarbon analysis. Its synthesis is straightforward, following classical organic chemistry reactions. While its direct biological activity remains largely unexplored, understanding its physicochemical properties and applications is crucial for researchers in analytical chemistry, food safety, and

environmental science. Further research into its potential metabolic fate and toxicological profile would provide a more complete understanding of this compound.

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